

Fundamental Characteristics of Kojitriose: A Technical Guide

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Compound of Interest

Compound Name: *Kojitriose*
CAS No.: *74738-47-9*
Cat. No.: *B12349901*

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Abstract: This document provides a comprehensive technical overview of **Kojitriose**, a trisaccharide of significant interest in glycobiology and nutritional science. **Kojitriose** is an oligosaccharide composed of three glucose units linked by α -1,2 glycosidic bonds. This guide details its chemical structure, physicochemical properties, known biological activities, and relevant experimental protocols for its synthesis and analysis. The content is intended for researchers, scientists, and professionals in drug development and related fields, offering a consolidated resource on the core characteristics of this molecule.

Introduction

Kojitriose is a linear trisaccharide belonging to the kojioligosaccharide family. It consists of three D-glucose molecules connected sequentially by α -(1 $\rightarrow$ 2) glycosidic linkages. Its structure can be represented as O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)-O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)-D-glucopyranose. As a member of the broader class of non-digestible oligosaccharides (NDOs), **Kojitriose** has potential applications as a prebiotic. Research indicates that kojioligosaccharides, including **Kojitriose**, are resistant to hydrolysis by human salivary and pancreatic enzymes, allowing them to reach the colon intact where they can be selectively

utilized by beneficial gut microbiota[1][2]. This guide synthesizes the current knowledge on **Kojitriose**, providing a foundation for further research and development.

Chemical and Physical Properties

The fundamental identity and physical characteristics of **Kojitriose** are summarized below. While basic identifiers are well-established, specific experimental data for properties such as melting point and optical rotation are not widely reported in the available literature.

Property	Value	Source
IUPAC Name	O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)- O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)- D-glucopyranose	-
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[3][4]
Molecular Weight	504.44 g/mol	[3][4]
CAS Number	74738-47-9	[3][4]
Appearance	Powder	[3]
Storage Conditions	Store at < -15°C in a well-closed container.	[4]
Solubility	Soluble in water.	[5]
Melting Point	Not specified in available literature.	-
Optical Rotation	Not specified in available literature.	-

Biological Characteristics and Potential Applications

The primary biological significance of **Kojitriose** stems from its structure, which dictates its behavior in biological systems.

Resistance to Digestion

Studies on kojioligosaccharides, the class of molecules to which **Kojitriose** belongs, have demonstrated their resistance to digestion in the upper gastrointestinal tract. Specifically, **Kojitriose** and Kojitetraose were not hydrolyzed by salivary amylase, artificial gastric juice, pancreatic amylase, or small intestinal enzymes in vitro[1][2]. This resistance is a critical prerequisite for a carbohydrate to be classified as a prebiotic.

Prebiotic Potential

A prebiotic is a substrate that is selectively utilized by host microorganisms, conferring a health benefit. By escaping digestion, **Kojitriose** can be fermented by specific microbes in the colon. This fermentation can lead to the production of short-chain fatty acids (SCFAs) like acetate, propionate, and butyrate, which lower colonic pH and provide energy for colonocytes, thereby supporting gut health[6]. While much of the research has focused on the disaccharide kojibiose, the indigestibility of **Kojitriose** suggests it follows a similar metabolic fate in the gut, selectively stimulating the growth of beneficial bacteria such as Bifidobacterium and Lactobacillus species[6][7].



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Figure 1: Conceptual workflow of the proposed prebiotic action of **Kojitriose**.

Other Reported Activities

Some commercial suppliers have anecdotally reported insulin-sensitizing and antibacterial effects[3][4]. However, these claims are not substantiated in the peer-reviewed scientific literature found and may be extrapolated from studies on other related oligosaccharides. Further rigorous scientific investigation is required to validate these potential activities for **Kojitriose**.

Experimental Protocols

This section details common experimental methodologies for the synthesis, purification, and analysis of **Kojitriose**.

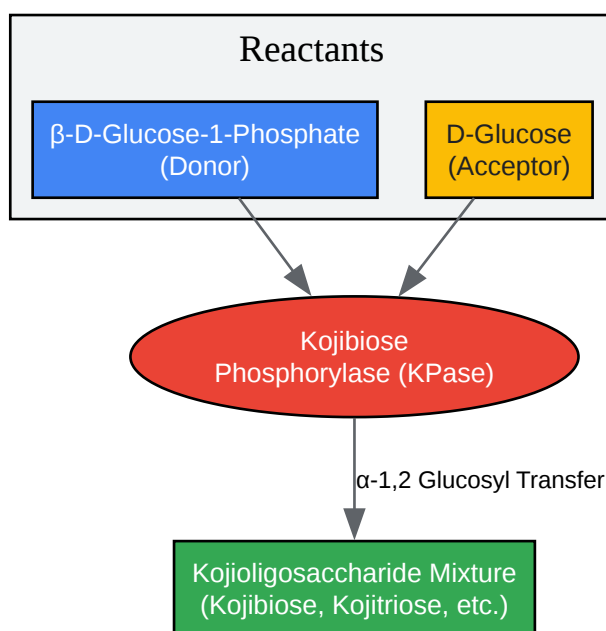
Enzymatic Synthesis of Kojitriose

Kojitriose is typically produced via enzymatic synthesis using phosphorylase enzymes, which can catalyze the formation of specific glycosidic bonds. Kojibiose phosphorylase (KPase) is a key enzyme for this process.

Principle: Kojibiose phosphorylase (KPase) from organisms like *Thermoanaerobacter brockii* catalyzes the transfer of a glucose moiety from a donor substrate, such as β -D-glucose-1-phosphate (β -G1P), to an acceptor molecule. When glucose is the acceptor, kojibiose is formed. When kojibiose acts as the acceptor, **Kojitriose** is synthesized. The degree of polymerization can be controlled by the ratio of the donor to the acceptor substrate^{[1][2][8]}.

Methodology:

- **Reaction Mixture Preparation:** Prepare a buffered solution (e.g., sodium acetate buffer, pH 6.0) containing the acceptor substrate (glucose or a mixture of glucose and kojibiose) and the donor substrate (β -G1P). A typical starting point involves mixtures of varying proportions of glucose and β -G1P^{[1][2]}.
- **Enzyme Addition:** Add a purified preparation of Kojibiose Phosphorylase (KPase) to the reaction mixture to initiate the synthesis.
- **Incubation:** Incubate the reaction mixture at the optimal temperature for the enzyme (e.g., 50°C) for a defined period (e.g., 1-24 hours), with gentle agitation.
- **Reaction Termination:** Terminate the reaction by heat inactivation of the enzyme (e.g., boiling for 10 minutes).
- **Monitoring:** Monitor the formation of kojioligosaccharides (kojibiose, **Kojitriose**, kojitetraose) over time using High-Performance Liquid Chromatography (HPLC).



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Figure 2: Enzymatic synthesis of Kojiligosaccharides, including **Kojitriose**.

Purification Protocol

The crude reaction mixture from enzymatic synthesis contains a range of oligosaccharides with different degrees of polymerization. Size-exclusion chromatography is an effective method for separating these components.

Methodology:

- Sample Preparation: Concentrate the heat-inactivated reaction mixture under reduced pressure.
- Chromatography:
 - Column: Load the concentrated sample onto a size-exclusion chromatography column, such as Toyopearl HW-40S[8].
 - Elution: Elute the column with deionized water at a constant flow rate.
 - Fraction Collection: Collect fractions of the eluate.

- Analysis of Fractions: Analyze the collected fractions for their carbohydrate content using a suitable method, such as HPLC with a refractive index (RI) detector.
- Pooling and Lyophilization: Pool the fractions containing pure **Kojitriose** and lyophilize (freeze-dry) them to obtain a purified powder.

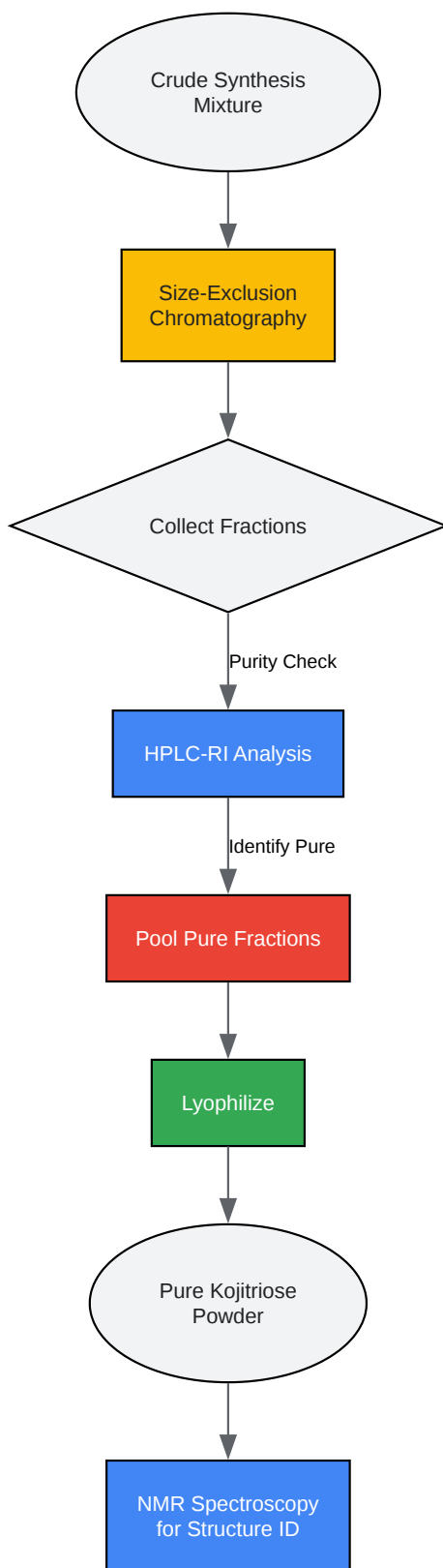
Analytical Methods

4.3.1 High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for the separation and quantification of oligosaccharides.

Protocol Outline:

- System: An HPLC system equipped with a pump, autosampler, column oven, and a Refractive Index (RI) detector or Evaporative Light Scattering Detector (ELSD)[9][10][11].
- Column: An aminopropyl-functionalized silica (NH₂) column or a hydrophilic interaction liquid chromatography (HILIC) column is commonly used for carbohydrate separation[9][12].
- Mobile Phase: An isocratic or gradient elution with a mixture of acetonitrile and water is typical. For example, a mobile phase of 70:30 (v/v) acetonitrile:water can be effective[9].
- Temperature: Maintain the column at a constant temperature (e.g., 35°C) to ensure reproducible retention times[9][11].
- Detection: Use an RI detector for quantitative analysis based on changes in the refractive index of the eluent[9].
- Quantification: Calculate concentrations by comparing peak areas to those of a standard curve generated from purified **Kojitriose** standards.



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Figure 3: General workflow for the purification and analysis of **Kojitriose**.

4.3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the unambiguous structural elucidation of carbohydrates. While a complete, published assignment for **Kojitriose** is not readily available, the general methodology is well-established.

Protocol Outline:

- Sample Preparation: Dissolve the purified, lyophilized **Kojitriose** in deuterium oxide (D₂O). Multiple exchanges with D₂O may be required to reduce the residual HDO signal.
- 1D NMR:
 - Acquire a ¹H NMR spectrum to observe the proton signals. Anomeric protons typically resonate in a distinct downfield region (4.5-5.5 ppm).
 - Acquire a ¹³C NMR spectrum to observe the carbon signals. Anomeric carbons typically resonate between 90-110 ppm[13].
- 2D NMR: Acquire a suite of 2D NMR experiments to establish connectivity:
 - COSY (Correlation Spectroscopy): To identify proton-proton couplings within each glucose residue.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons. This is crucial for determining the glycosidic linkages (e.g., correlation from the anomeric proton of one residue to the linked carbon of the adjacent residue).
 - TOCSY (Total Correlation Spectroscopy): To identify all protons belonging to a single spin system (i.e., within one glucose residue).
- Data Analysis: Integrate data from all experiments to assign every ¹H and ¹³C resonance and confirm the α-(1 → 2) linkages that define the **Kojitriose** structure[13][14].

Conclusion

Kojitriose is an α -1,2-linked glucotrisaccharide with defined chemical properties and significant potential as a non-digestible, prebiotic food ingredient. Its resistance to enzymatic hydrolysis in the human upper digestive tract allows it to modulate the gut microbiome, a characteristic associated with various health benefits. While its synthesis and basic analysis are well-described, further research is needed to fully characterize its physicochemical properties, such as its melting point and optical rotation, and to conduct in vivo studies to confirm its prebiotic effects and explore other potential bioactivities. The experimental frameworks provided in this guide offer a solid basis for researchers to pursue these future investigations.

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References

- 1. Enzymatic synthesis of kojiligosaccharides using kojibiose phosphorylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Kojitriose | CymitQuimica [cymitquimica.com]
- 4. Kojitriose | 74738-47-9 | OK31571 | Biosynth [biosynth.com]
- 5. 1109-28-0 CAS MSDS (MALTOTRIOSE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Extraction and characterization of oligosaccharides from palm kernel cake as prebiotic :: BioResources [bioresources.cnr.ncsu.edu]
- 7. Bacterial α -Diglucoside Metabolism: Perspectives and Potential for Biotechnology and Biomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Enzymatic synthesis of novel oligosaccharides from L-sorbose, maltose, and sucrose using kojibiose phosphorylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Frontiers | Dietary Sugars Analysis: Quantification of Fructooligosaccharides during Fermentation by HPLC-RI Method [frontiersin.org]
- 10. researchgate.net [researchgate.net]

- 11. Determining 1-kestose, nystose and raffinose oligosaccharides in grape juices and wines using HPLC: method validation and characterization of products from Northeast Brazil - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Purification and identification of oligosaccharides from Cimicifuga heracleifolia Kom. rhizomes - PMC [pmc.ncbi.nlm.nih.gov]
- 13. cigs.unimo.it [cigs.unimo.it]
- 14. Complete assignments of the (1)H and (13)C chemical shifts and J(H,H) coupling constants in NMR spectra of D-glucopyranose and all D-glucopyranosyl-D-glucopyranosides - PubMed [pubmed.ncbi.nlm.nih.gov]
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